

Rhein-8-Glucoside Calcium as a PTP1B Inhibitor: A Technical Guide

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Compound of Interest		
Compound Name:	Rhein-8-glucoside calcium	
Cat. No.:	B10817299	Get Quote

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Abstract

Protein Tyrosine Phosphatase 1B (PTP1B) has been identified as a significant negative regulator in the insulin signaling pathway, making it a prime therapeutic target for type 2 diabetes and obesity. Inhibition of PTP1B can enhance insulin sensitivity. This technical guide provides a comprehensive overview of **Rhein-8-glucoside calcium**, an anthraquinone glycoside, as an inhibitor of human PTP1B (hPTP1B). This document consolidates available quantitative data, details experimental protocols for assessing PTP1B inhibition, and presents key signaling pathways and experimental workflows through standardized visualizations.

Introduction to PTP1B and Its Role in Insulin Signaling

Protein Tyrosine Phosphatase 1B (PTP1B) is a key enzyme that dephosphorylates phosphotyrosine residues on the activated insulin receptor (IR) and its substrates (IRS).[1] This action attenuates the insulin signaling cascade, which is crucial for glucose uptake and metabolism.[2] Overexpression or increased activity of PTP1B is associated with insulin resistance, a hallmark of type 2 diabetes and obesity.[3] Therefore, inhibitors of PTP1B are being actively investigated as potential therapeutics to enhance insulin signaling and improve glucose homeostasis.[4][5]



Rhein-8-Glucoside Calcium: A Natural PTP1B Inhibitor

Rhein-8-glucoside, also known as rhein-8-O-β-D-glucopyranoside, is an anthraquinone glycoside that has been isolated from plants such as rhubarb and Saussurea lappa. Commercial preparations may be available as a calcium salt. It has been identified as an inhibitor of human PTP1B. In vivo, Rhein-8-glucoside is metabolized to Rhein by intestinal bacteria. Rhein itself has also been shown to inhibit PTP1B.

Quantitative Inhibition Data

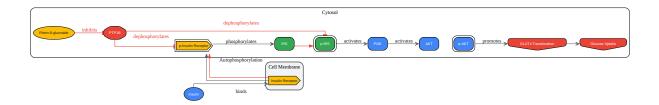
The inhibitory potency of Rhein-8-glucoside and its metabolite, Rhein, against PTP1B has been quantified by determining their half-maximal inhibitory concentrations (IC50). This data is crucial for comparing their efficacy with other potential inhibitors.

Compound	Inhibitor	Target	IC50 Value	Reference
Rhein-8- glucoside	Rhein-8- glucoside	hPTP1B	11.5 μΜ	
Rhein	Rhein	PTP1B	80.5 μΜ	

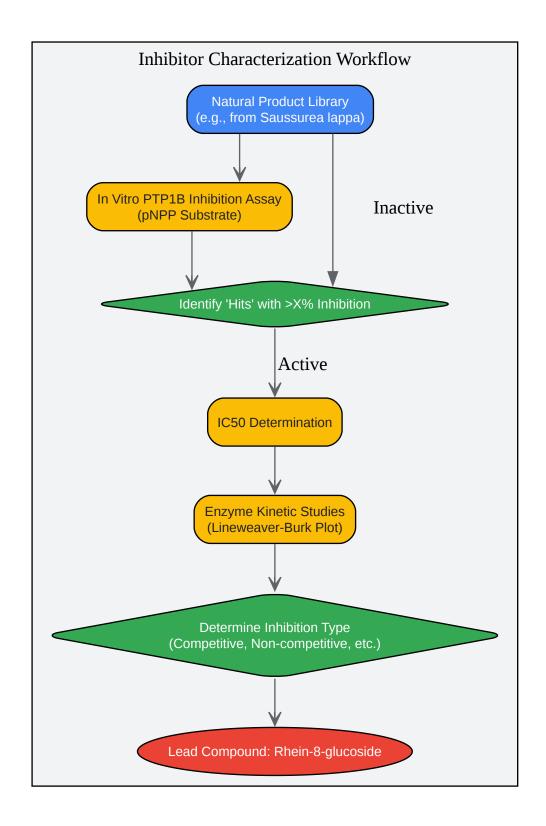
PTP1B Signaling Pathway and Inhibition

The following diagram illustrates the canonical insulin signaling pathway and the inhibitory role of PTP1B. **Rhein-8-glucoside calcium**, by inhibiting PTP1B, prevents the dephosphorylation of the insulin receptor and its substrates, thereby promoting downstream signaling.

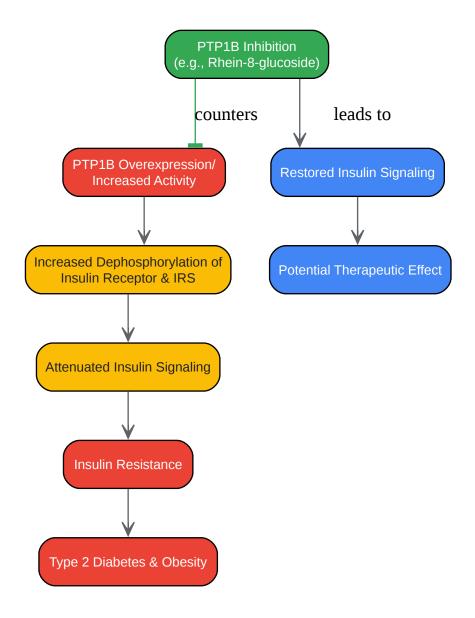












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